

# Comparative Analysis of Aspartame's Reproductive Toxicity

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Aspartame C

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The table below summarizes key experimental findings from studies investigating the reproductive toxicity of aspartame in animal models.

Study Subject / Organism	Dosage & Duration	Key Findings on Reproductive Toxicity	Proposed Primary Mechanism
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| **Male Mice** [1] [2] | 40, 80, 160 mg/kg/day for 90 days | • Decreased sperm count, motility, viability & normal morphology • Reduced serum testosterone • Altered testicular histomorphometry • Decreased expression of Hsp70-2 protein | Oxidative stress: Imbalance in antioxidant enzymes (SOD, CAT, GSH-Px), increased lipid peroxidation (MDA) [1]. | | **Female Mice** [3] | 40 mg/kg/day for 30 & 60 days | • Reduced gonad weight & gonadosomatic index • Decreased FSH, LH, estradiol & progesterone • Severe ovarian & uterine histopathological damage • Reduced litter size | Hormonal disruption of hypothalamic-pituitary-gonadal (HPG) axis & direct damage to ovarian follicles [3]. | | **Female Infertility (Computational Study)** [4] | N/A (Molecular docking simulation) | High binding affinity to key proteins: IL-1 $\beta$ , ACE2, ACE, CTSS, potentially interfering with their function in reproduction. | Molecular-level interference with proteins and pathways critical for reproductive function [4]. |

## Detailed Experimental Protocols

Understanding the methodology is crucial for evaluating the evidence. Here are the experimental details from the key studies cited above.

## Protocol for Male Reproductive Toxicity Study [1] [2]

This study investigated the long-term effects of aspartame on the male reproductive system in mice.

- **Animals and Grouping:** 36 adult male mice were randomly divided into 4 groups (n=9): a control group (received normal saline) and three treatment groups.
- **Dosage and Administration:** Treatment groups received aspartame via oral gavage at doses of 40 (low), 80 (medium), and 160 (high) mg/kg body weight per day. The duration of treatment was 90 days.
- **Key Endpoints Measured:**
  - **Sperm Analysis:** Sperm count, motility, viability, and morphology were evaluated.
  - **Hormonal Assay:** Serum testosterone concentration was measured.
  - **Oxidative Stress Biomarkers:** Levels of malondialdehyde (MDA), total antioxidant capacity (TAC), and the activities of antioxidant enzymes (SOD, CAT, GSH-Px) were measured in blood.
  - **Histomorphometry & Expression:** Testicular tissue was examined for structural changes, and the expression of the Hsp70-2 protein (critical for spermatogenesis) was analyzed.

## Protocol for Female Reproductive Toxicity Study [3]

This study assessed the impact of aspartame on the female reproductive system and fertility in mice.

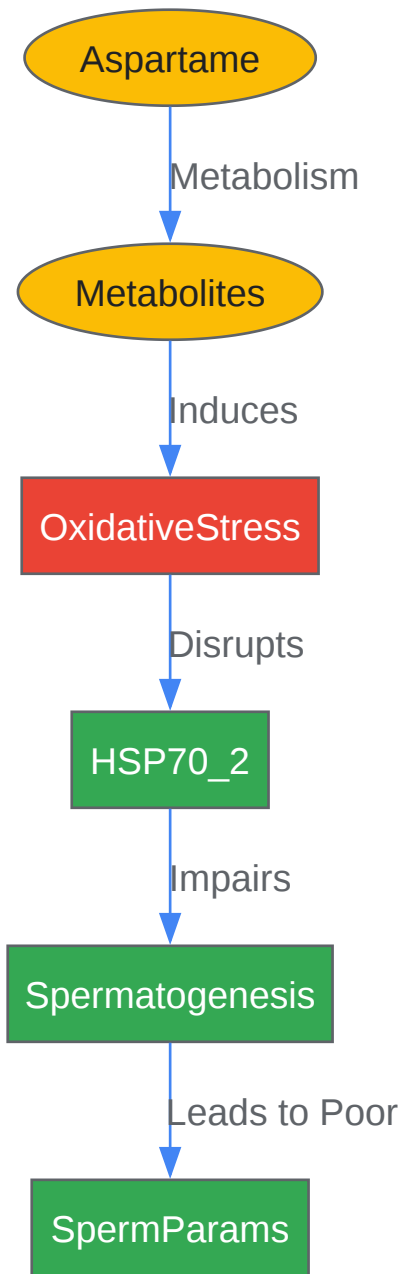
- **Animals and Grouping:** Female Swiss albino mice were divided into control and treatment groups (n=12 per group for two different study durations).
- **Dosage and Administration:** The treatment group received 40 mg/kg body weight/day of aspartame dissolved in distilled water, administered orally. The control group received distilled water.
- **Study Duration:** The treatment lasted for 30 and 60 days.
- **Key Endpoints Measured:**
  - **Fertility Assay:** After treatment, females were mated with untreated males to record pregnancy success, litter size, and pup weight.
  - **Hormonal Assay:** Serum levels of Follicle-Stimulating Hormone (FSH), Luteinizing Hormone (LH), estradiol (E2), and progesterone (P4) were measured via ELISA.
  - **Histopathology:** Ovaries and uteri were examined for morphological and pathological changes.
  - **Organ Weights:** Body weight, relative organ weights, and the gonadosomatic index (GSI) were calculated.

## Proposed Mechanisms of Toxicity

The experimental data point to several interconnected biological pathways through which aspartame may exert its reproductive toxic effects. The following diagrams illustrate the primary mechanistic pathways identified in the studies.

### Oxidative Stress Pathway in Male Reproduction

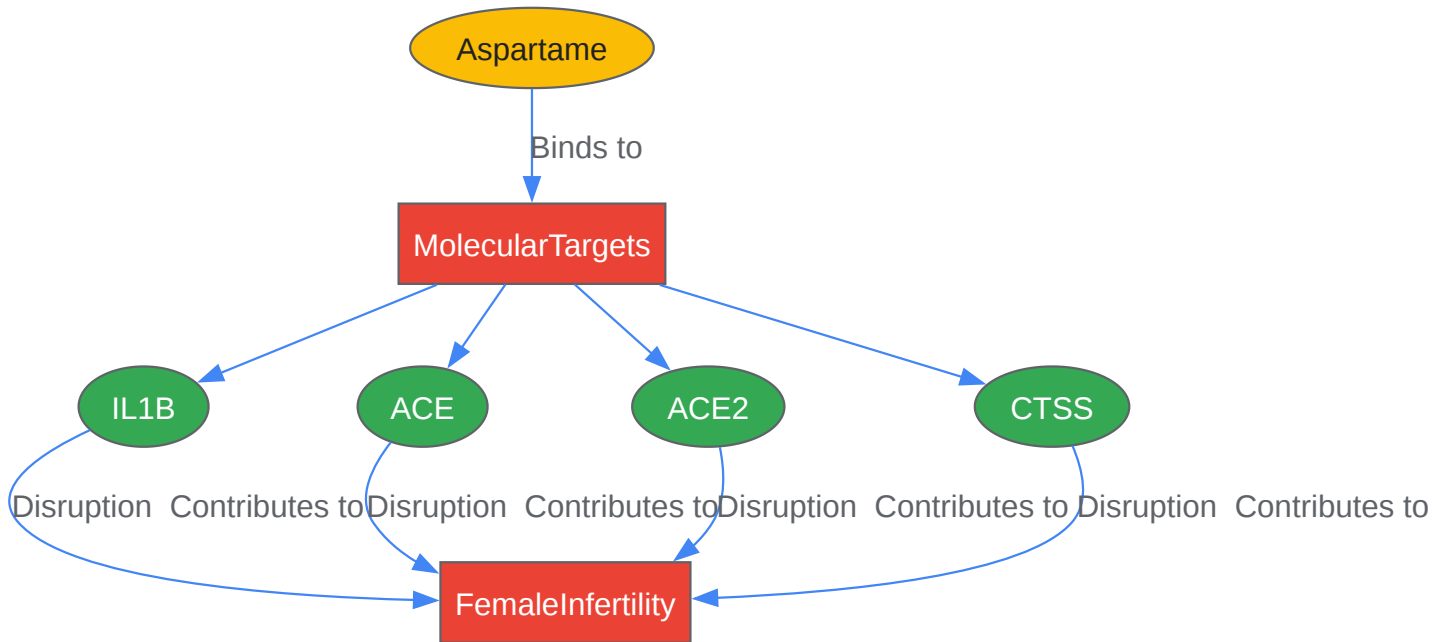
The diagram below illustrates the sequence by which aspartame metabolites are thought to induce oxidative stress, leading to impaired sperm production and function in male mice [1].



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## Molecular Targets in Female Infertility

For female reproductive toxicity, a network toxicology study proposed a different mechanism. The diagram below shows how aspartame may directly bind to and disrupt key proteins involved in female fertility [4].



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## Interpretation and Research Gaps

While the evidence for reproductive toxicity in animal models is growing, it is important to interpret these findings within a broader context.

- **Mechanistic Strength:** The consistency across studies in identifying **oxidative stress** as a key mechanism, supported by biochemical and molecular data, strengthens the hypothesis of aspartame-induced reproductive damage [1] [3].
- **Dosage Relevance:** The doses used in these studies (40-160 mg/kg/day) are relevant to human exposure. The lowest dose (40 mg/kg/day) is the Acceptable Daily Intake (ADI) for humans in many countries, suggesting that effects may occur at exposure levels deemed safe by regulators [1] [3].
- **Transgenerational Effects:** One study not detailed in the tables reported that aspartame exposure in mice produced anxiety-like behaviors that were transmitted across generations [5]. This raises critical questions about potential long-term and heritable impacts on reproductive health that warrant further investigation.
- **Major Research Gap:** A significant limitation in the current literature is the **lack of direct human studies**. The existing evidence is robust in animal models, but its applicability to human reproductive health remains uncertain and is a priority area for future research.

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To cite this document: Smolecule. [Comparative Analysis of Aspartame's Reproductive Toxicity].

Smolecule, [2026]. [Online PDF]. Available at:

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